

Phenylselenyl Chloride: A Comprehensive Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: *Phenylselenyl chloride*

Cat. No.: B045611

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Phenylselenyl chloride (C_6H_5ClSe) is a versatile reagent in organic synthesis, valued for its utility in introducing selenium functionalities into molecules. However, its reactivity is accompanied by significant toxicity, making strict adherence to safety protocols paramount. This technical guide provides an in-depth overview of the safety precautions, handling procedures, and emergency responses necessary for the safe use of **phenylselenyl chloride** in a laboratory setting.

Hazard Identification and Classification

Phenylselenyl chloride is a hazardous substance that presents multiple risks upon exposure. It is classified as acutely toxic if swallowed or inhaled and may cause damage to organs, particularly the liver, through prolonged or repeated exposure.^{[1][2][3]} It is also corrosive and can cause severe skin burns and eye damage.^[4] The compound is moisture-sensitive and has a strong, unpleasant odor (stench).^{[2][3]}

GHS Hazard Statements:

- H301 + H331: Toxic if swallowed or if inhaled.^{[2][5]}
- H314: Causes severe skin burns and eye damage.^[4]
- H373: May cause damage to organs through prolonged or repeated exposure.^{[1][2][3][4]}

- H410: Very toxic to aquatic life with long lasting effects.[2][4]

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **phenylselenyl chloride** is essential for its safe handling and storage.

Property	Value	Source
Appearance	Orange solid / Light yellow to Brown powder to crystal	[2][4][6]
Molecular Formula	C ₆ H ₅ ClSe	[2][3]
Molecular Weight	191.53 g/mol	[5]
CAS Number	5707-04-0	[2][3]
Melting Point	61 - 65 °C / 141.8 - 149 °F	[2][3]
Boiling Point	120 °C / 248 °F	[2][3]
Solubility	Soluble in methanol.[7] The product is water soluble, and may spread in water systems. [2]	
Stability	Moisture sensitive.[2] Stable, but may be air or moisture sensitive.[7]	
Incompatibilities	Strong oxidizing agents, strong bases.[3][6]	
Hazardous Decomposition Products	Hydrogen chloride, carbon monoxide, carbon dioxide, selenium/selenium oxides.[6]	

Exposure Controls and Personal Protection

To minimize the risk of exposure, a multi-layered approach combining engineering controls, administrative controls, and personal protective equipment (PPE) is mandatory.

Engineering Controls

- Fume Hood: All work with **phenylselenyl chloride** must be conducted in a properly functioning chemical fume hood to control airborne concentrations.[1][2][6]
- Ventilation: Ensure adequate general laboratory ventilation.[6]

Personal Protective Equipment (PPE)

PPE	Specifications	Source
Eye/Face Protection	Chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[6]
Skin Protection	Appropriate protective gloves (e.g., nitrile rubber) to prevent skin exposure. Wear appropriate protective clothing to prevent skin exposure.	[6]
Respiratory Protection	If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6] Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[6]	

Safe Handling and Storage Protocol

Adherence to a strict protocol for handling and storage is critical to prevent accidents and exposure.

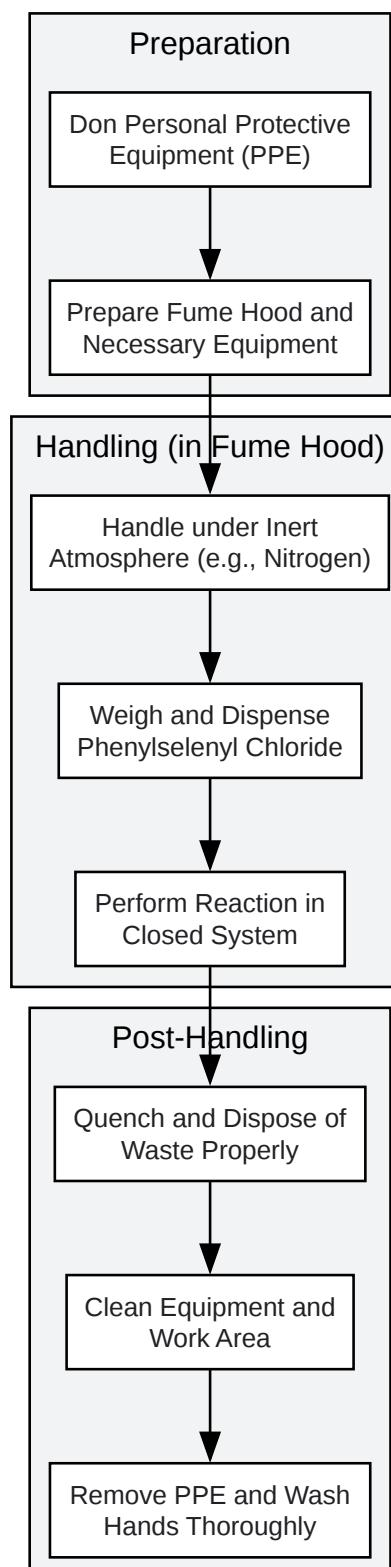
Handling

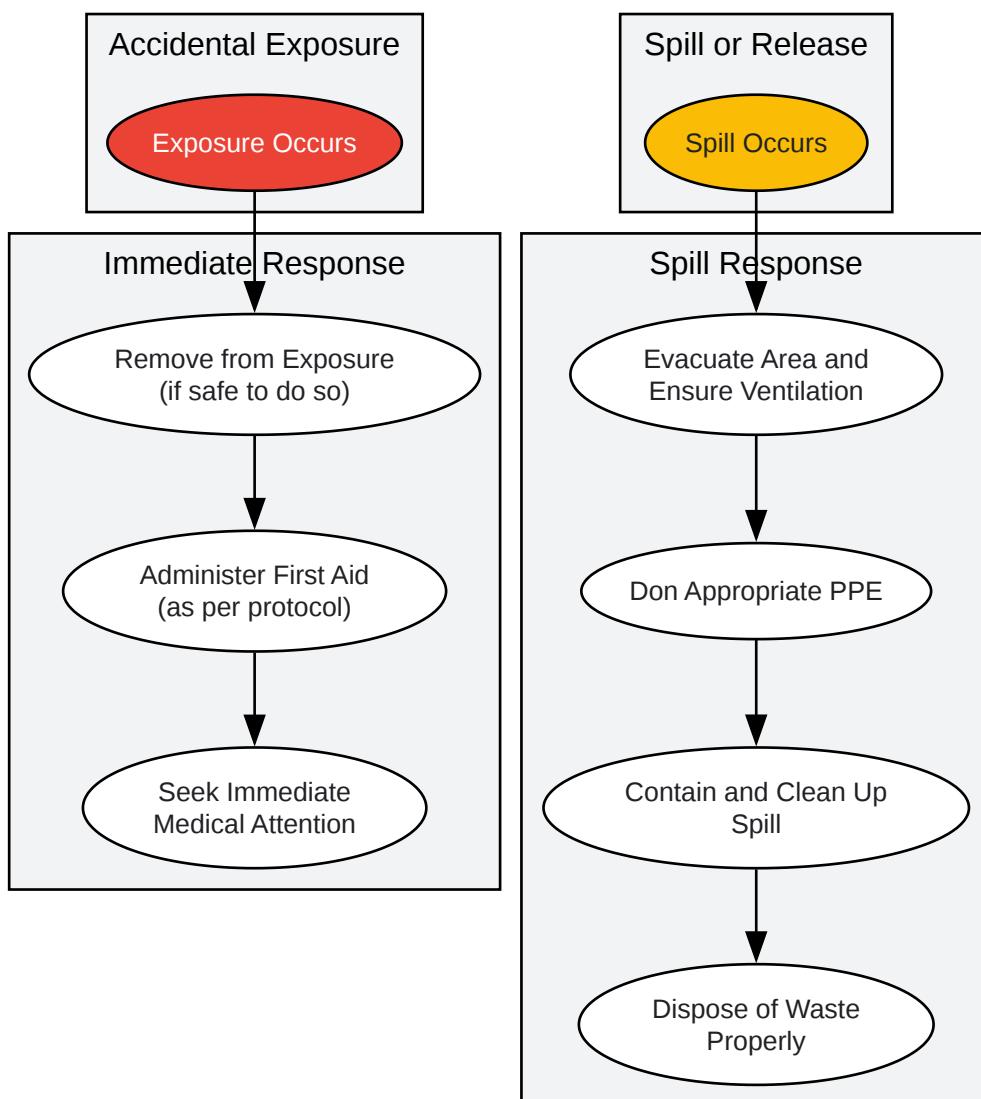
- Preparation: Before handling, ensure all necessary PPE is donned correctly. Have all required equipment and reagents within the fume hood to minimize movement.
- Inert Atmosphere: Handle under an inert gas (e.g., nitrogen or argon) to protect from moisture.[\[8\]](#)
- Dispensing: Carefully weigh and dispense the solid reagent in the fume hood. Avoid creating dust.
- Reaction Setup: Keep the reaction vessel closed as much as possible.
- Post-Handling: Thoroughly wash hands and any exposed skin after handling.[\[2\]\[3\]](#) Do not eat, drink, or smoke in the work area.[\[2\]\[6\]](#)

Storage

- Container: Store in a tightly closed container.[\[6\]\[8\]](#)
- Location: Keep in a dry, cool, and well-ventilated place.[\[2\]\[6\]\[8\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[\[3\]](#)
- Moisture Protection: Store under a nitrogen blanket to protect from moisture.[\[6\]](#)

Experimental Workflow: Safe Handling of Phenylselenyl Chloride





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